

Application Notes and Protocols for LS 82-556 Stock Solutions in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: LS 82-556

Cat. No.: B1675325

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **LS 82-556**, a pyridine carboxamide herbicide, for research applications.

Introduction

LS 82-556 is a potent, light and oxygen-dependent herbicide that functions as a protoporphyrinogen oxidase (PPO) inhibitor.^[1] Its mechanism of action involves blocking the conversion of protoporphyrinogen IX to protoporphyrin IX in the tetrapyrrole biosynthesis pathway. This inhibition leads to the accumulation of protoporphyrinogen IX, which then autooxidizes to form protoporphyrin IX. The resulting excess of protoporphyrin IX, a powerful photosensitizer, generates reactive oxygen species upon light exposure, causing rapid lipid peroxidation and membrane damage, ultimately leading to cell death.

Due to its specific mode of action, **LS 82-556** is a valuable tool in herbicide research, studies of tetrapyrrole biosynthesis, and the investigation of photodynamic herbicides. Accurate and consistent preparation of **LS 82-556** stock solutions is critical for obtaining reliable and reproducible experimental results.

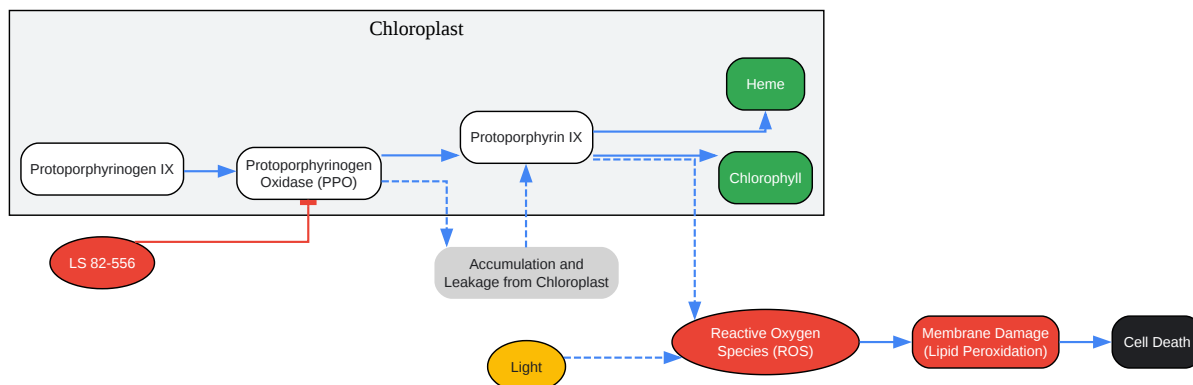
Physicochemical Properties of LS 82-556

A comprehensive understanding of the physicochemical properties of **LS 82-556** is essential for its effective use in a research setting.

Property	Value	Source
Chemical Name	2,6-Dimethyl-5-propionyl-N-(α -methylbenzyl)pyridine-3-carboxamide	[2]
CAS Number	92751-45-6	[3] [4]
Molecular Formula	C ₁₉ H ₂₂ N ₂ O ₂	[3] [5]
Molecular Weight	310.39 g/mol	[3] [5] [6]
Appearance	Solid powder	[5]
Solubility	Soluble in Dimethyl Sulfoxide (DMSO)	
Storage	Short-term (days to weeks): 0-4°C, dry and dark. Long-term: -20°C, dry and dark.	[5]

Signaling Pathway of LS 82-556

The diagram below illustrates the mechanism of action of **LS 82-556** as a protoporphyrinogen oxidase (PPO) inhibitor.



[Click to download full resolution via product page](#)

Mechanism of action of **LS 82-556**.

Experimental Protocols

This section provides a detailed protocol for the preparation of a 10 mM stock solution of **LS 82-556** in DMSO. This concentration is a common starting point for further dilutions to working concentrations for various in vitro and in vivo experiments.

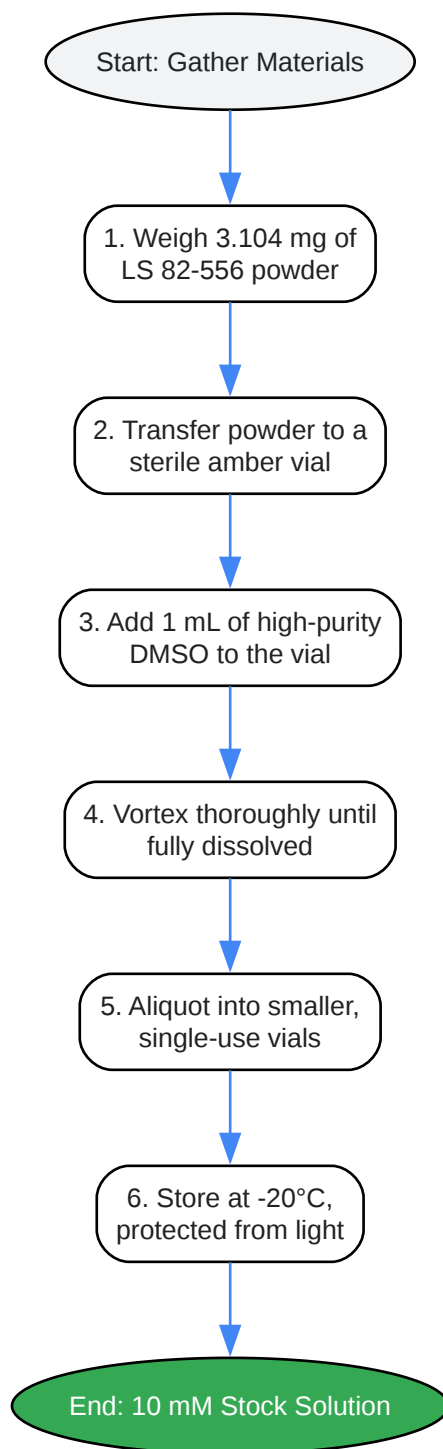
Materials

- **LS 82-556** powder (CAS: 92751-45-6)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer

- Calibrated micropipettes and sterile tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Experimental Workflow for Stock Solution Preparation

The following diagram outlines the workflow for preparing a 10 mM **LS 82-556** stock solution.



[Click to download full resolution via product page](#)

Workflow for 10 mM **LS 82-556** stock preparation.

Detailed Protocol for 10 mM Stock Solution

- Calculation:

- To prepare a 10 mM (0.010 mol/L) stock solution, the required mass of **LS 82-556** (MW: 310.39 g/mol) for 1 mL (0.001 L) of DMSO is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 310.39 \text{ g/mol} = 0.0031039 \text{ g}$
 - $\text{Mass (mg)} = 3.104 \text{ mg}$
- Preparation:
 - Tare a clean, dry weighing boat on a calibrated analytical balance.
 - Carefully weigh out approximately 3.104 mg of **LS 82-556** powder.
 - Transfer the weighed powder into a sterile, amber or opaque vial to protect it from light.
 - Using a calibrated micropipette, add 1 mL of high-purity DMSO to the vial.
 - Securely cap the vial and vortex thoroughly until the **LS 82-556** powder is completely dissolved. Visually inspect the solution to ensure there are no undissolved particles.

Storage and Stability

- Stock Solution Storage: For long-term storage, it is recommended to aliquot the 10 mM stock solution into smaller, single-use volumes in sterile, amber or opaque vials. Store these aliquots at -20°C. This practice minimizes freeze-thaw cycles, which can degrade the compound over time.
- Stability: When stored properly at -20°C and protected from light, the DMSO stock solution of **LS 82-556** should be stable for several months. However, it is good laboratory practice to prepare fresh stock solutions periodically and to qualify their activity if they have been stored for an extended period.

Preparation of Working Solutions

To prepare working solutions, the 10 mM stock solution can be serially diluted with an appropriate solvent or culture medium.

- Important Consideration: When diluting with aqueous buffers or media, it is crucial to ensure that the final concentration of DMSO is compatible with the experimental system. For most cell-based assays, the final DMSO concentration should be kept below 0.5% (v/v) to avoid solvent-induced toxicity.^[7] A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile) when handling **LS 82-556** powder and its solutions.
- Handling: Handle the compound in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of the powder. Avoid contact with skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water.
- Disposal: Dispose of all waste materials, including empty vials and pipette tips, in accordance with local, state, and federal regulations for chemical waste.

By following these detailed application notes and protocols, researchers can ensure the accurate and safe preparation of **LS 82-556** stock solutions, leading to more reliable and reproducible results in their scientific investigations.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 92751-45-6 CAS Manufactory [m.chemicalbook.com]
- 3. LS 82-556 | TargetMol [targetmol.com]
- 4. medchemexpress.com [medchemexpress.com]

- 5. 92751-45-6|LS 82-556|3-Pyridinecarboxamide, 2,6-dimethyl-5-(2-oxopropyl)-N-(1-phenylethyl)-, (S)-|范德生物科技公司 [bio-fount.com]
- 6. gentaur.com [gentaur.com]
- 7. medchemexpress.cn [medchemexpress.cn]
- To cite this document: BenchChem. [Application Notes and Protocols for LS 82-556 Stock Solutions in Research]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1675325#how-to-prepare-ls-82-556-stock-solutions-for-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com